

(2,2-Dimethylcyclopropyl)methanol synonyms and identifiers

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Compound of Interest

Compound Name: (2,2-Dimethylcyclopropyl)methanol

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Technical Guide: (2,2-Dimethylcyclopropyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2,2-Dimethylcyclopropyl)methanol**, a valuable building block in organic synthesis and medicinal chemistry. The document details its chemical identifiers, physical properties, a representative synthesis protocol, and a workflow diagram.

Chemical Synonyms and Identifiers

(2,2-Dimethylcyclopropyl)methanol is a cycloalkane derivative with a primary alcohol functional group. It is also referred to by several other names and is cataloged under various chemical registry numbers.

Identifier Type	Value
IUPAC Name	(2,2-dimethylcyclopropyl)methanol
CAS Number	930-50-7[1]
Molecular Formula	C ₆ H ₁₂ O[1]
Molecular Weight	100.16 g/mol [1]
MDL Number	MFCD11054018[1]
InChI	1S/C6H12O/c1-6(2)3-5(6)4-7/h5,7H,3-4H2,1-2H3
InChIKey	HCRFKZNNRFJHKW-UHFFFAOYSA-N

Physicochemical Properties

The following table summarizes the known and predicted physical and chemical properties of (2,2-Dimethylcyclopropyl)methanol.

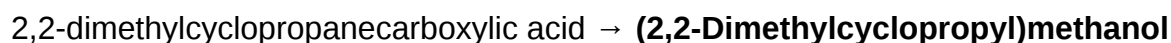
Property	Value	Notes
Physical Form	Liquid	At room temperature.
Purity	~95-98%	As commercially available.[1]
Predicted logP	1.51	A measure of lipophilicity.[2]
Rotatable Bonds	1	

Note: Experimental data for properties such as boiling point, density, and refractive index are not readily available in the cited literature. Spectroscopic data (¹H NMR, ¹³C NMR, IR, MS) would require experimental determination.

Experimental Protocol: Synthesis of (2,2-Dimethylcyclopropyl)methanol

The synthesis of **(2,2-Dimethylcyclopropyl)methanol** can be achieved by the reduction of its corresponding carboxylic acid, 2,2-dimethylcyclopropanecarboxylic acid, using a strong reducing agent like lithium aluminum hydride (LiAlH_4). The following is a representative experimental protocol based on general procedures for LiAlH_4 reductions of carboxylic acids.[\[3\]](#)
[\[4\]](#)[\[5\]](#)

Reaction:



Reagents and Materials:

- 2,2-dimethylcyclopropanecarboxylic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid (H_2SO_4)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

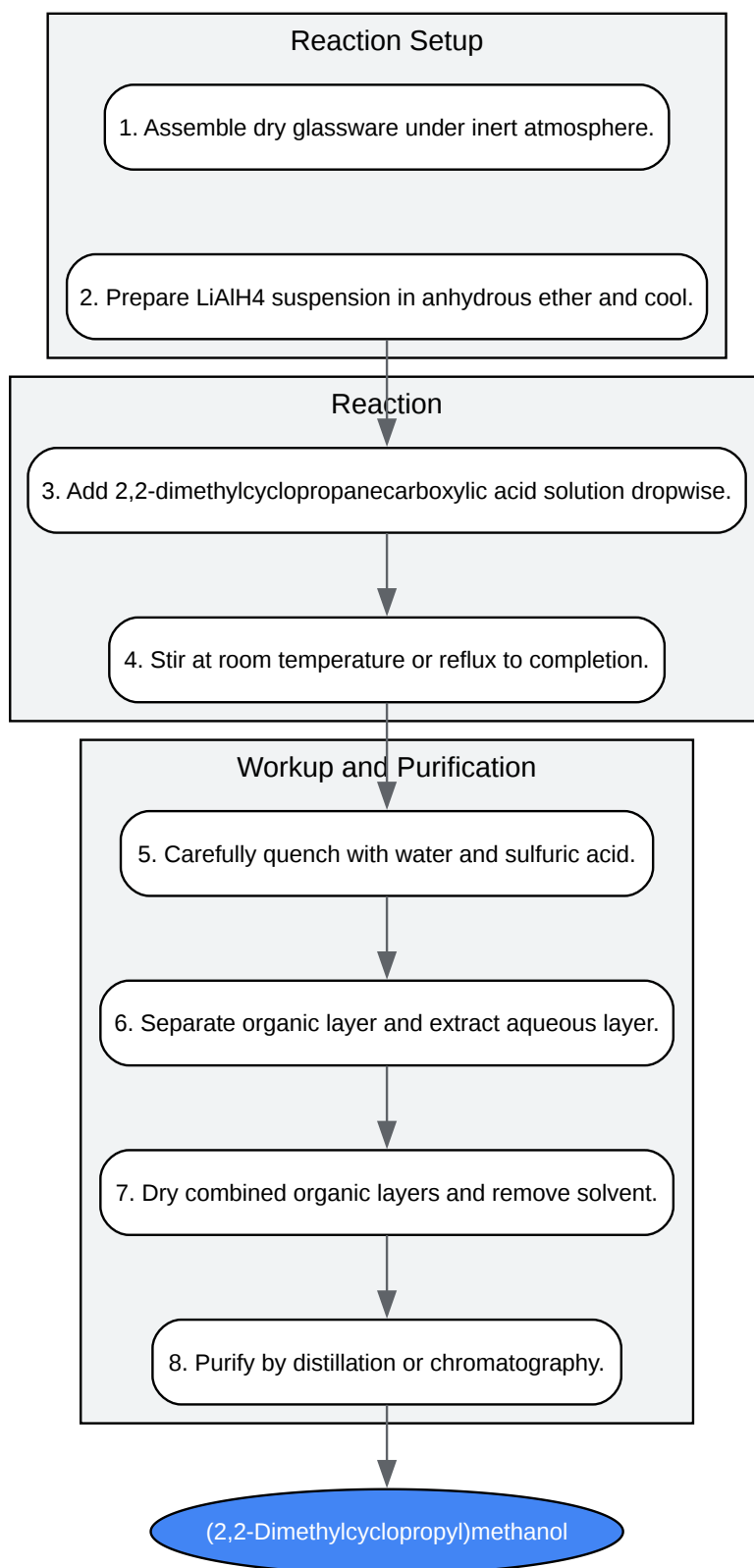
Procedure:

- **Setup:** A dry round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel is assembled under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Preparation:** A suspension of lithium aluminum hydride (1.2 equivalents) in anhydrous diethyl ether (or THF) is prepared in the reaction flask and cooled in an ice bath.
- **Addition of Carboxylic Acid:** 2,2-dimethylcyclopropanecarboxylic acid (1 equivalent) is dissolved in anhydrous diethyl ether (or THF) and added dropwise to the LiAlH_4 suspension via the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently refluxed until the reaction is complete (monitored by TLC).
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of water, followed by the addition of a 10% sulfuric acid solution. This should be done in an ice bath to control the exothermic reaction.
- **Workup:** The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether.
- **Drying and Concentration:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation or column chromatography to yield pure **(2,2-Dimethylcyclopropyl)methanol**.

Safety Precautions: Lithium aluminum hydride is a highly reactive and pyrophoric reagent. It reacts violently with water and protic solvents. All manipulations should be carried out in a fume hood under an inert atmosphere, and appropriate personal protective equipment should be worn.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **(2,2-Dimethylcyclopropyl)methanol** from its carboxylic acid precursor.



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